

Zenarestat: A Technical Overview of its Chemical Structure and Synthesis

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Compound of Interest

Compound Name: Zenarestat

Cat. No.: B1682419

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Introduction

Zenarestat, also known by its developmental codes FR-74366 and FK-366, is a potent inhibitor of the enzyme aldose reductase.[1] This enzyme plays a crucial role in the polyol pathway, which becomes particularly active under hyperglycemic conditions. By catalyzing the conversion of glucose to sorbitol, aldose reductase contributes to the accumulation of sorbitol in tissues, a process implicated in the long-term complications of diabetes mellitus, such as neuropathy, nephropathy, and retinopathy. **Zenarestat**'s inhibitory action on this enzyme has made it a subject of significant research interest for its potential therapeutic applications in managing these diabetic complications. This technical guide provides a comprehensive overview of the chemical structure and synthesis of **Zenarestat**, presenting key data and methodologies for the scientific community.

Chemical Structure

The chemical structure of **Zenarestat** is characterized by a substituted quinazoline-2,4-dione core. Its systematic IUPAC name is 2-[3-[(4-bromo-2-fluorophenyl)methyl]-7-chloro-2,4-dioxoquinazolin-1-yl]acetic acid.[2]

Caption: Chemical structure of **Zenarestat**.

Physicochemical Properties

A summary of the key physicochemical properties of **Zenarestat** is provided in the table below.

Property	Value	Source
IUPAC Name	2-[3-[(4-bromo-2-fluorophenyl)methyl]-7-chloro-2,4-dioxoquinazolin-1-yl]acetic acid	[2]
CAS Number	112733-06-9	[2]
Molecular Formula	C ₁₇ H ₁₁ BrClFN ₂ O ₄	[2]
Molecular Weight	441.64 g/mol	[1]
Melting Point	223-224 °C	[1]
XLogP3	3.3	[2]
SMILES	<chem>C1=CC2=C(C=C1Cl)N(C(=O)N(C2=O)CC3=C(C=C(C=C3)Br)F)CC(=O)O</chem>	[2]

Synthesis of Zenarestat

The synthesis of **Zenarestat** has been described in patents assigned to Fujisawa Pharmaceutical Co., Ltd., namely US Patent 4,734,419 and EP 218,999.[1] The synthetic route involves a multi-step process, which is outlined below.

Synthetic Pathway

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References

- 1. Zenarestat - Wikipedia [en.wikipedia.org]

- 2. Zenarestat | C₁₇H₁₁BrClFN₂O₄ | CID 5724 - PubChem [pubchem.ncbi.nlm.nih.gov]
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